

An In-depth Technical Guide to N-(Mercaptomethyl)acetamide: Chemical Structure and Synthesis

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Compound of Interest

Compound Name: N-(Mercaptomethyl)acetamide

Cat. No.: B15246215

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Abstract

N-(Mercaptomethyl)acetamide, a sulfur-containing organic compound, holds potential for various applications in research and development due to its reactive thiol group. This technical guide provides a comprehensive overview of its chemical structure and a detailed, plausible synthesis protocol. All quantitative data is presented in structured tables for clarity, and the experimental workflow is visualized using the DOT language.

Chemical Structure and Properties

N-(Mercaptomethyl)acetamide, with the IUPAC name N-(sulfanylmethyl)acetamide, is a simple amide containing a reactive thiol functional group. Its chemical structure and key properties are summarized below.

Chemical Structure:

Table 1: Chemical and Physical Properties of **N-(Mercaptomethyl)acetamide**

Property	Value	Source
IUPAC Name	N-(sulfanylmethyl)acetamide	[1]
Molecular Formula	C3H7NOS	[1]
Molecular Weight	105.16 g/mol	[1]
Canonical SMILES	CC(=O)NCS	[1]
InChI Key	ZVUYJKVAXOZYGB-UHFFFAOYSA-N	[1]
XLogP3	-0.1	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	2	[1]
Exact Mass	105.02483502 g/mol	[1]
Monoisotopic Mass	105.02483502 g/mol	[1]

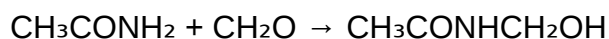
Synthesis of N-(Mercaptomethyl)acetamide

A plausible and effective two-step synthesis of **N-(Mercaptomethyl)acetamide** is proposed, starting from readily available starting materials: acetamide and formaldehyde to first prepare N-(hydroxymethyl)acetamide, followed by a nucleophilic substitution with a thiolating agent.

Step 1: Synthesis of N-(hydroxymethyl)acetamide

This initial step involves the base-catalyzed reaction of acetamide with formaldehyde.

Reaction:



Experimental Protocol:

A detailed and reliable procedure for the synthesis of N-(hydroxymethyl)acetamide is available in Organic Syntheses. The following is an adaptation of that protocol:

- **Reaction Setup:** In a 2-liter round-bottomed flask, 100 g (1.70 moles) of acetamide is added to a solution of 10 g (0.072 mole) of anhydrous potassium carbonate in 137 g (1.7 moles) of an aqueous 36–38% solution of formaldehyde.
- **Reaction Conditions:** The mixture is swirled, heated on a steam bath for 3 minutes, and then allowed to stand overnight at room temperature.
- **Work-up:** Several pieces of crushed dry ice are added to the mixture. The mixture is then evaporated under reduced pressure with a heating bath kept below 40°C.
- **Drying and Isolation:** 128 g of anhydrous sodium sulfate is added to the resulting colorless oil. After several hours, the oil is dissolved in 1 liter of acetone, and the suspended drying agent and salts are removed by filtration. The filtrate is further dried with anhydrous sodium sulfate, filtered, and the clear filtrate is evaporated under reduced pressure to yield N-(hydroxymethyl)acetamide as a colorless, hygroscopic oil.

Table 2: Quantitative Data for the Synthesis of N-(hydroxymethyl)acetamide

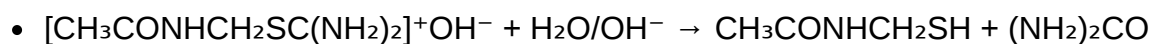
Parameter	Value
Yield	148–151 g (98–100%)
Appearance	Colorless hygroscopic oil (may solidify on standing)
Melting Point	50–52°C

Step 2: Synthesis of N-(Mercaptomethyl)acetamide from N-(hydroxymethyl)acetamide

This step involves the conversion of the hydroxyl group of N-(hydroxymethyl)acetamide to a thiol group. A common method for this transformation is reaction with thiourea followed by hydrolysis.

Reaction:

- $\text{CH}_3\text{CONHCH}_2\text{OH} + (\text{NH}_2)_2\text{CS} \rightarrow [\text{CH}_3\text{CONHCH}_2\text{SC}(\text{NH}_2)_2]^+\text{OH}^-$ (intermediate)



Experimental Protocol:

- **Reaction Setup:** In a round-bottomed flask equipped with a reflux condenser, dissolve N-(hydroxymethyl)acetamide (1 mole equivalent) in a suitable solvent such as ethanol.
- **Addition of Thiourea:** Add thiourea (1.1 mole equivalents) to the solution.
- **Acid Catalysis:** Add a catalytic amount of a strong acid (e.g., hydrochloric acid) to the mixture.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- **Hydrolysis:** After the formation of the isothiuronium salt intermediate is complete, cool the reaction mixture and add an aqueous solution of a base (e.g., sodium hydroxide) to hydrolyze the intermediate.
- **Work-up and Purification:** Acidify the reaction mixture with a dilute acid (e.g., hydrochloric acid) and extract the product with a suitable organic solvent (e.g., dichloromethane or ethyl acetate). Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be further purified by column chromatography on silica gel.

Table 3: Expected Quantitative Data for the Synthesis of **N-(Mercaptomethyl)acetamide**

Parameter	Expected Value
Yield	Moderate to good
Appearance	Colorless to pale yellow oil or low-melting solid
Purity	>95% (after purification)
^1H NMR (CDCl_3 , δ)	~ 2.0 (s, 3H, CH_3), ~ 4.5 (d, 2H, NH-CH_2), ~ 1.5 (t, 1H, SH), ~ 6.0 (br s, 1H, NH)
^{13}C NMR (CDCl_3 , δ)	~ 23 (CH_3), ~ 40 (CH_2), ~ 170 (C=O)
IR (cm^{-1})	~ 3300 (N-H stretch), ~ 2550 (S-H stretch), ~ 1650 (C=O stretch)
Mass Spec (m/z)	105 [M] $^+$

Experimental Workflow

The following diagram illustrates the key stages in the proposed synthesis of **N-(Mercaptomethyl)acetamide**.



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Caption: Synthesis workflow for **N-(Mercaptomethyl)acetamide**.

Conclusion

This technical guide has detailed the chemical structure of **N-(Mercaptomethyl)acetamide** and provided a plausible, detailed two-step synthesis protocol starting from acetamide and formaldehyde. The provided experimental procedures and expected data will be valuable for

researchers and scientists in the fields of chemistry and drug development who are interested in synthesizing and utilizing this versatile thiol-containing compound. Further experimental validation is recommended to optimize the proposed synthesis and fully characterize the final product.

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References

- 1. Buy N-(Mercaptomethyl)acetamide [smolecule.com]
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